

functional group transformations of 5-Chloro-2-methyl-3-nitrobenzoic acid

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Compound of Interest

Compound Name: *5-Chloro-2-methyl-3-nitrobenzoic acid*

CAS No.: *154257-81-5*

Cat. No.: *B1359238*

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Application Note: Strategic Functionalization of **5-Chloro-2-methyl-3-nitrobenzoic Acid**

Abstract

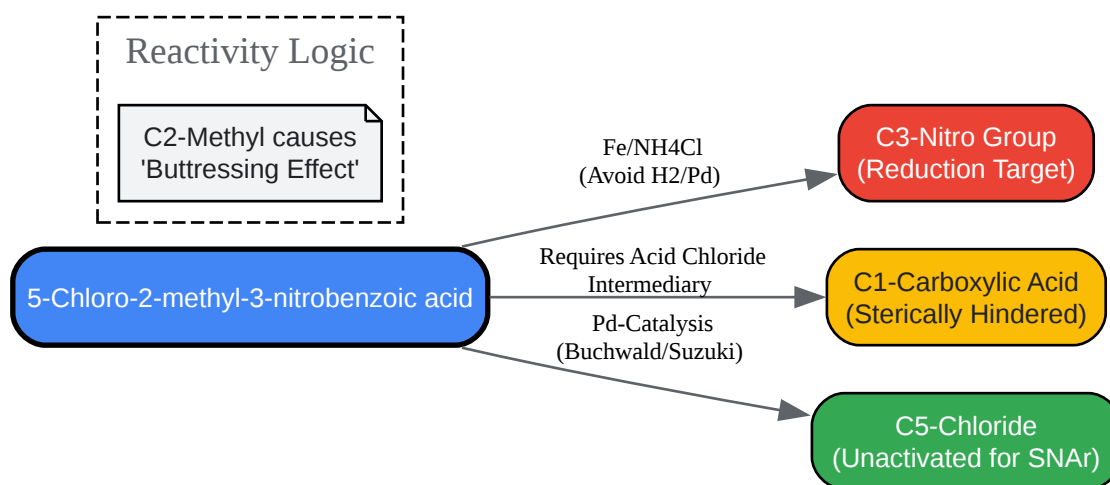
This technical guide details the chemo-selective transformation of **5-Chloro-2-methyl-3-nitrobenzoic acid** (CAS: 3970-35-2). This scaffold presents a unique challenge in medicinal chemistry due to the "buttressing effect" of the C2-methyl group, which creates significant steric strain between the C1-carboxylic acid and the C3-nitro group. Furthermore, the C5-chlorine atom is electronically deactivated for nucleophilic aromatic substitution (

) due to its meta relationship with both electron-withdrawing groups. This guide provides validated protocols for nitro reduction, sterically encumbered amidation, and palladium-catalyzed cross-coupling, ensuring high yield and functional group fidelity.

Structural Analysis & Reactivity Profile

The **5-Chloro-2-methyl-3-nitrobenzoic acid** scaffold is a trisubstituted benzene derivative where the relative positioning of substituents dictates reactivity.

- **Steric Crowding (The Ortho-Effect):** The C2-methyl group is sandwiched between the C1-carboxyl and C3-nitro groups. This forces the nitro and carboxyl groups out of planarity with the aromatic ring, reducing conjugation and significantly hindering nucleophilic attack at the carbonyl carbon.
 - **Electronic Deactivation at C5:** The chlorine atom at C5 is meta to the nitro group (C3) and meta to the carboxylic acid (C1). Unlike ortho/para-nitrochlorobenzenes, this chlorine is not activated for
- . Functionalization at C5 requires transition-metal catalysis (e.g., Suzuki-Miyaura).
- **Chemoselectivity Risks:** The primary risk during nitro reduction is hydrodehalogenation (loss of the C5-chlorine), particularly when using catalytic hydrogenation.



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Figure 1: Reactivity landscape of the scaffold highlighting the steric and electronic constraints imposed by the substitution pattern.

Module A: Chemoselective Nitro Reduction

Objective: Reduce the C3-nitro group to an aniline without removing the C5-chlorine atom.

Challenge: Standard catalytic hydrogenation (

, Pd/C) frequently results in hydrodehalogenation (cleavage of the C-Cl bond), yielding the des-chloro byproduct.

Recommended Strategy: Iron-mediated reduction (Béchamp conditions) or Zinc/Acetic acid. The protocol below uses Iron/Ammonium Chloride, which is mild, scalable, and highly chemoselective.

Protocol 1: Fe/NH Cl Reduction

Materials:

- Substrate: **5-Chloro-2-methyl-3-nitrobenzoic acid** (1.0 equiv)
- Iron Powder (325 mesh, 5.0 equiv)
- Ammonium Chloride (NH
Cl, 5.0 equiv)
- Solvent: Ethanol/Water (3:1 ratio)

Step-by-Step Procedure:

- Setup: In a round-bottom flask equipped with a reflux condenser and mechanical stirrer (magnetic stirring may fail due to iron clumping), suspend the substrate (10 mmol) in Ethanol (30 mL) and Water (10 mL).
- Activation: Add Ammonium Chloride (50 mmol) and Iron powder (50 mmol).
- Reaction: Heat the mixture to vigorous reflux (approx. 80°C).
 - Note: The reaction typically initiates within 15 minutes, indicated by a color change from yellow to dark brown/grey.
- Monitoring: Monitor by TLC (50% EtOAc/Hexane). The starting material () should disappear, replaced by the fluorescent amine spot (). Reaction time is typically 2–4 hours.

- Workup (Critical):
 - While still hot, filter the mixture through a pad of Celite to remove iron oxides. Wash the pad with hot Ethanol (20 mL).
 - Concentrate the filtrate under reduced pressure to remove ethanol.
 - pH Adjustment: The residue will be acidic. Carefully adjust pH to ~4–5 with saturated NaHCO₃ to ensure the amino acid precipitates (isoelectric point) or extract with EtOAc if the molecule is soluble.
 - Extraction: Extract the aqueous phase with Ethyl Acetate (3 x 20 mL). Dry over Na₂SO₄ and concentrate.

Data Summary:

Method	Chemoselectivity (Cl retention)	Yield	Notes
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| Fe / NH

Cl | High (>99%) | 85-92% | Recommended. Messy workup requires Celite filtration. | | H

/ Pd/C | Low (<50%) | 40-60% | Significant dechlorination observed. | | SnCl

/ HCl | High | 70-80% | Acidic conditions may complicate isolation; Tin waste is toxic. |

Module B: Sterically Encumbered Amidation

Objective: Couple the C1-carboxylic acid with an amine (

).

Challenge: The C2-methyl group creates a "steric gate," making the carbonyl carbon difficult to access for bulky coupling reagents (like HATU or BOP) or nucleophiles. Direct coupling often

results in low conversion or recovery of starting material.

Recommended Strategy: Conversion to the highly reactive Acid Chloride using Thionyl Chloride (

), followed by reaction with the amine.

Protocol 2: Acid Chloride Mediated Coupling

Materials:

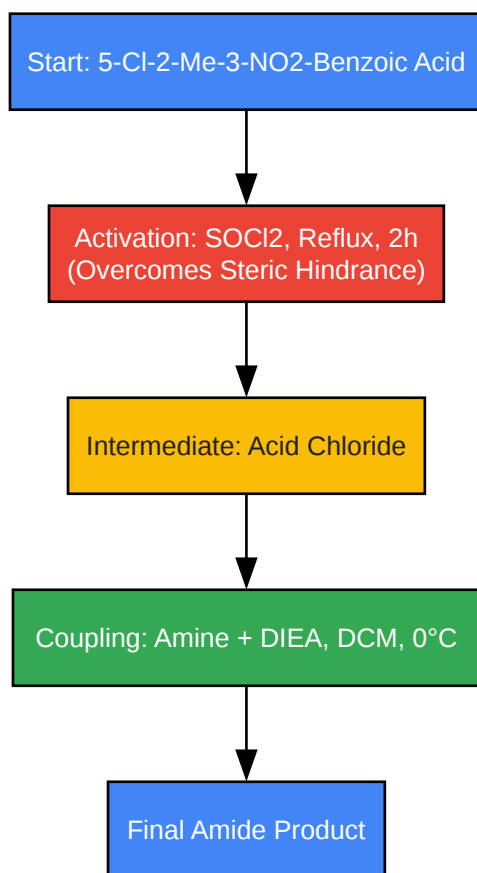
- Substrate: **5-Chloro-2-methyl-3-nitrobenzoic acid** (1.0 equiv)
- Thionyl Chloride (, 5.0 equiv)
- Catalytic DMF (2-3 drops)
- Dichloromethane (DCM) or Toluene (anhydrous)
- Target Amine (, 1.2 equiv)
- Base: Diisopropylethylamine (DIEA, 3.0 equiv)

Step-by-Step Procedure:

- Acid Chloride Formation:
 - Suspend the substrate (1.0 g) in anhydrous Toluene (10 mL).
 - Add Thionyl Chloride (5 equiv) and 2 drops of DMF.
 - Heat to reflux (110°C) for 2 hours. The suspension should clear as the acid chloride forms.
 - Evaporation:[1] Concentrate in vacuo to remove excess

and Toluene. Re-dissolve the residue in anhydrous DCM (10 mL) to obtain the crude acid chloride solution.

- Coupling:
 - In a separate flask, dissolve the Target Amine (1.2 equiv) and DIEA (3.0 equiv) in DCM (10 mL) at 0°C.
 - Add the Acid Chloride solution dropwise to the amine solution.
 - Allow to warm to room temperature and stir for 4–12 hours.
- Workup:
 - Quench with saturated NaHCO₃
 - .[\[2\]](#)
 - Extract with DCM. Wash organics with 1M HCl (if product is not basic) and Brine.
 - Purify via flash chromatography.



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Figure 2: Workflow for overcoming steric hindrance at the C1 position via acid chloride activation.

Module C: C5-Functionalization (Suzuki Coupling)

Objective: Replace the C5-Chlorine with an aryl or alkyl group.

Challenge: The C5-chloride is electronically deactivated for oxidative addition because it sits meta to the electron-withdrawing nitro and carboxyl groups. Standard Palladium catalysts (e.g.,

) are often insufficient.

Recommended Strategy: Use electron-rich, bulky phosphine ligands (Buchwald-type) such as XPhos or SPhos, or the robust Pd(dppf)Cl

at elevated temperatures.

Protocol 3: Suzuki-Miyaura Cross-Coupling

Materials:

- Substrate: **5-Chloro-2-methyl-3-nitrobenzoic acid** (ester protection recommended prior to coupling to prevent catalyst poisoning by the free acid). Use Methyl 5-chloro-2-methyl-3-nitrobenzoate.
- Boronic Acid:

(1.5 equiv)
- Catalyst:

(5 mol%) OR

/ XPhos.
- Base:

(3.0 equiv) or

.
- Solvent: 1,4-Dioxane / Water (4:1).

Step-by-Step Procedure:

- Preparation: It is highly advised to esterify the carboxylic acid first (using MeOH/H

SO

) to improve solubility and prevent palladium sequestration by the carboxylate.
- Degassing: In a microwave vial or pressure tube, combine the Ester Substrate (1.0 equiv), Boronic Acid (1.5 equiv), and Base (3.0 equiv) in Dioxane/Water. Sparge with Nitrogen for 10 minutes.
- Catalyst Addition: Add Pd(dppf)Cl

(5 mol%) quickly under a nitrogen stream. Seal the vessel.

- Reaction: Heat to 100°C for 12–18 hours (or 120°C for 1 hour in a microwave reactor).
- Workup: Filter through Celite, dilute with EtOAc, wash with water/brine. Purify via column chromatography.

References

- Synthesis of 2-amino-3-methyl-5-chlorobenzoic acid (Precursor Analysis): CN112778147A - Preparation method of 2-amino-3-methyl-5-chlorobenzoic acid.[3] Google Patents.
- Chemoselective Nitro Reduction Strategies: Highly Selective Electrocatalytic Reduction of Substituted Nitrobenzenes. ACS Organic & Inorganic Au (2022). [[Link](#)]
- Amide Coupling of Sterically Hindered Acids: The Synthesis of Sterically Hindered Amides. Chimia (2016). [[Link](#)]
- Suzuki Coupling of Deactivated Aryl Chlorides: Suzuki-Miyaura Cross-Coupling: Practical Guide. Yoneda Labs. [[Link](#)]

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Sources

- 1. 5-Chloro-2-nitrobenzoic acid | 2516-95-2 [chemicalbook.com]
- 2. pdf.benchchem.com [pdf.benchchem.com]
- 3. CN112778147A - Preparation method of 2-amino-3-methyl-5-chlorobenzoic acid - Google Patents [patents.google.com]
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